

5,6-Dihydroxyhexanoic Acid: Structural Dynamics, Catalytic Pathways, and Synthetic Applications

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Compound of Interest

Compound Name: 5,6-Dihydroxyhexanoic acid

Cat. No.: B8202342

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As a Senior Application Scientist navigating the intersection of biomass valorization and complex natural product synthesis, I frequently encounter aliphatic diols that serve as critical junction points in chemical workflows. **5,6-Dihydroxyhexanoic acid** (DHHA) is one such highly versatile C6 platform molecule. Terminating in a carboxylic acid and featuring a vicinal diol at the C5-C6 positions, DHHA acts as a linchpin in both the green catalytic production of bulk polymers and the asymmetric synthesis of high-value pharmaceuticals.

This technical guide deconstructs the structural properties, catalytic reaction mechanisms, and validated experimental protocols associated with DHHA, providing a comprehensive framework for researchers and drug development professionals.

Physicochemical Profiling and Structural Data

DHHA is a highly polar, flexible aliphatic chain. The presence of the terminal carboxylic acid and the vicinal diol imparts significant hydrophilicity, making it highly soluble in aqueous and polar organic systems. Understanding these baseline metrics is essential for designing effective extraction and purification workflows.

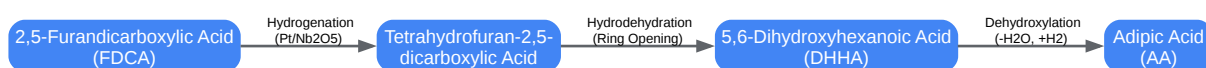
Table 1: Quantitative Physicochemical Properties of **5,6-Dihydroxyhexanoic Acid**

Property	Value	Source / Computation
IUPAC Name	5,6-dihydroxyhexanoic acid	LexiChem 2.6.6[1]
Molecular Formula	C6H12O4	PubChem 2.1[1]
Molar Mass	148.16 g/mol	PubChem 2.1[1]
CAS Registry Number	122804-25-5	Sigma-Aldrich[2]
XLogP3 (Partition Coefficient)	-0.9	XLogP3 3.0[1]
Topological Polar Surface Area	77.8 Å ²	Cactvs 3.4.6.11[1]
Exact Mass	148.07355886 Da	PubChem 2.1[1]

Mechanistic Role in Green Chemistry: The FDCA to Adipic Acid Pathway

The transition from petrochemical feedstocks to bio-based alternatives relies heavily on the catalytic transformation of 5-hydroxymethylfurfural (5-HMF) derivatives. DHHA is a critical, transient intermediate in the hydrodehydration of 2,5-furandicarboxylic acid (FDCA) to adipic acid (AA), a bulk monomer used in nylon-6,6 and polyurethane production[3].

Catalytic Causality: When utilizing a supported metal catalyst such as Pt/Nb₂O₅ in an aqueous environment, the reaction temperature and catalyst particle size dictate the pathway. Optimal Pt nanoparticles (~3.8 nm) provide the precise steric and electronic environment required to selectively hydrogenate the furan ring, yielding tetrahydrofuran-2,5-dicarboxylic acid (THFDCA) [3]. The acidic Nb₂O₅ support then facilitates the critical C–O bond cleavage (ring-opening) to form DHHA[3]. Lower temperatures kinetically favor unwanted decarboxylation to furan, whereas optimized thermal conditions drive the hydrodehydration of DHHA forward, stripping the hydroxyl groups to yield adipic acid[3].



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Caption: Catalytic hydrodehydrogenation of FDCA to Adipic Acid via the DHHA intermediate.

High-Value Downstream Derivatization

Beyond bulk chemicals, enantiopure DHHA derivatives are indispensable synthons in medicinal chemistry.

- **Chiral δ -Lactones and Natural Products:** The intermediate (–)-(5S)-ethyl 5,6-dihydroxyhexanoate is a proven precursor for the synthesis of chiral δ -lactones[4]. These lactones are foundational building blocks for leukotriene B4 (LTB4) and antifungal butenolides[4]. Furthermore, the intramolecular lactonization of DHHA is a key late-stage step in the total synthesis of antimicrobial ieodomycins[5].
- **Nitric Oxide (NO) Donors:** The vicinal diol moiety of DHHA can be functionalized to create potent NO donors. For instance, reacting (S)-tert-butyl 5,6-dihydroxyhexanoate with fuming nitric acid and acetic anhydride yields (S)-tert-butyl 5,6-di(nitrooxy)hexanoate[6]. These NO-donating compounds are pharmacologically active substances utilized in the treatment of cardiovascular diseases, metabolic syndrome, and endothelial dysfunctions[6].

Experimental Protocol: Asymmetric Synthesis and Lactonization Workflow

To ensure a self-validating and reproducible system, the following protocol details the synthesis of a chiral δ -lactone from a 5-hexenoic acid precursor via a DHHA intermediate.

Step 1: Sharpless Asymmetric Dihydroxylation (SAD)

Objective: Convert 5-hexenoic acid to (S)-**5,6-dihydroxyhexanoic acid** with high enantiomeric excess.

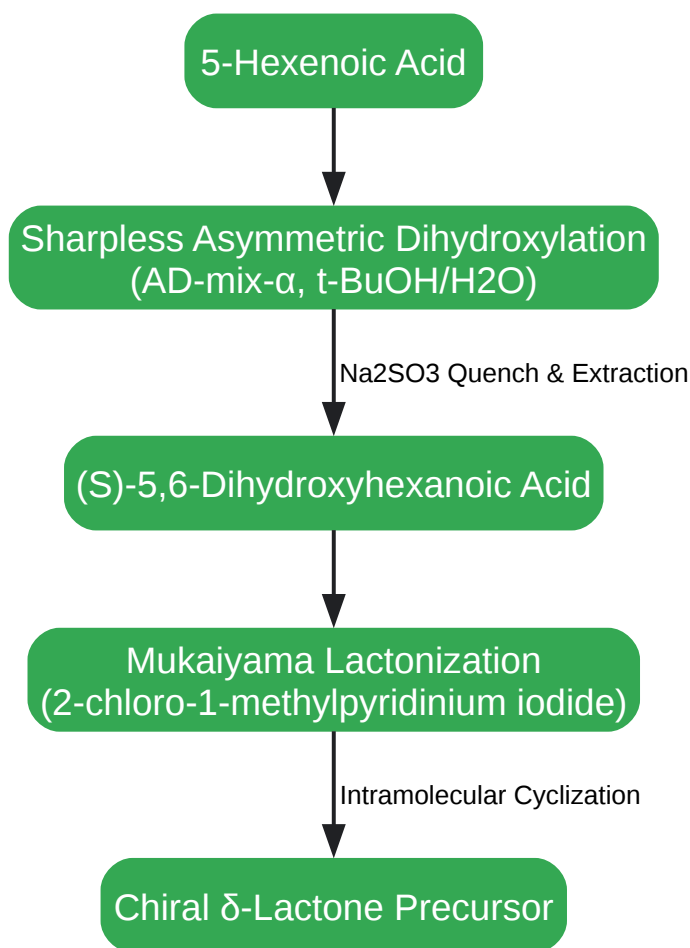
- **Preparation:** Dissolve 5-hexenoic acid in a 1:1 mixture of tert-butanol and water.
 - **Causality:** The biphasic solvent system is non-negotiable. It partitions the osmate ester into the organic phase and the hydrolyzed diol product into the aqueous phase, driving the catalytic cycle forward and preventing over-oxidation.

- Catalysis: Add AD-mix- α at 0 °C. The (DHQ)₂PHAL ligand within the mix ensures strict enantiofacial selectivity, directing the osmium tetroxide to the re-face of the terminal olefin.
- Self-Validation: Monitor the reaction via TLC (KMnO₄ stain). The biphasic mixture will transition from a distinct yellow to clear upon the complete reduction of the osmate, serving as a visual indicator of reaction completion.
- Quenching: Add a stoichiometric excess of sodium sulfite (Na₂SO₃) and stir for 1 hour at room temperature.
 - Causality: Na₂SO₃ reduces the highly toxic, volatile Os(VIII) to insoluble, safe Os(IV). This prevents product contamination and ensures operator safety during the subsequent ethyl acetate extraction.

Step 2: Mukaiyama Lactonization

Objective: Intramolecular cyclization of DHHA to form the δ -lactone.

- Activation: Dissolve the crude (S)-**5,6-dihydroxyhexanoic acid** in anhydrous dichloromethane (DCM). Add triethylamine (Et₃N) and 2-chloro-1-methylpyridinium iodide (Mukaiyama reagent)[5].
 - Causality: The C5-hydroxyl and C1-carboxylic acid are in close spatial proximity. The Mukaiyama reagent selectively activates the carboxylic acid, transforming it into a highly reactive intermediate. This allows the secondary C5-hydroxyl to attack, forming the thermodynamically favored 6-membered δ -lactone while avoiding intermolecular oligomerization[5][7].
- Isolation: Wash the organic layer with brine, dry over Na₂SO₄, and purify via silica gel chromatography.



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Caption: Synthetic workflow for chiral δ -lactones from 5-hexenoic acid via DHHA.

Analytical Characterization Strategies

Validating the structural integrity of DHHA and its derivatives requires orthogonal analytical techniques:

- Mass Spectrometry (LC-MS): DHHA exhibits a characteristic $[M-H]^-$ ion at m/z 147 in negative Electrospray Ionization (ESI) mode. During lactonization, monitoring for a mass shift of -18 Da (loss of H_2O) provides real-time confirmation of cyclization.
- Nuclear Magnetic Resonance (NMR): In 1H NMR, the vicinal diol protons at C5 and C6 present as complex multiplets due to diastereotopic effects and hydrogen bonding. Upon

successful lactonization, the C5 proton shifts significantly downfield (due to esterification), providing a clear diagnostic handle for reaction completion.

References

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